

Pentafluoroiodoethane safety data sheet (SDS) and handling precautions

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Compound of Interest

Compound Name: Pentafluoroiodoethane

Cat. No.: B1347087

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An In-Depth Technical Guide to the Safe Handling of **Pentafluoroiodoethane**

Introduction

Pentafluoroiodoethane (C₂F₅I), also known as Iodopentafluoroethane or Perfluoroethyl iodide, is a halogenated alkane used as a building block in organic synthesis.^{[1][2]} Its unique properties make it valuable for researchers and drug development professionals. However, as a pressurized gas with specific health hazards, a thorough understanding of its safety profile and handling requirements is critical. This guide provides a comprehensive overview of the safety data, handling protocols, and emergency procedures for **Pentafluoroiodoethane**, intended for use by laboratory and research personnel.

Hazard Identification and Classification

Pentafluoroiodoethane is classified as a hazardous substance under the Globally Harmonized System (GHS). It is crucial to understand these hazards before handling the material.

The substance is categorized as a warning-level hazard, with primary concerns related to its state as a compressed gas and its irritant properties.^{[1][3][4]}

Table 1: GHS Hazard Classification for **Pentafluoroiodoethane**

Hazard Class	Category	Hazard Statement	Pictogram
Gases under pressure	Liquefied gas	H280: Contains gas under pressure; may explode if heated.[1][3][4]	GHS04 (Gas Cylinder)[2][3]
Skin corrosion/irritation	Category 2	H315: Causes skin irritation.[1][3][4][5][6]	GHS07 (Exclamation Mark)[2][3]
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation.[1][3][4][5][6]	GHS07 (Exclamation Mark)[2][3]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation.[1][3][4][5][6]	GHS07 (Exclamation Mark)[2][3]

| Supplementary Hazard | - | EUH044: Risk of explosion if heated under confinement.[2][7] | - |

Physical and Chemical Properties

Understanding the physical and chemical properties of **Pentafluoroiodoethane** is essential for its safe storage and handling. It is a dense, colorless gas with a pungent odor.[4]

Table 2: Physical and Chemical Properties of **Pentafluoroiodoethane**

Property	Value
Molecular Formula	$\text{C}_2\text{F}_5\text{I}$ [1][8]
Molecular Weight	245.92 g/mol [8]
CAS Number	354-64-3[1][4]
Appearance	Pungent colorless gas[4]
Boiling Point	12-13 °C (54-55 °F)[2][4][9]
Melting Point	-92 °C (-134 °F)[2][4][9]
Density	2.085 g/mL at 25 °C[2]
Vapor Pressure	738.9 mmHg at 10 °C[2][9]
Flash Point	Not applicable[2]

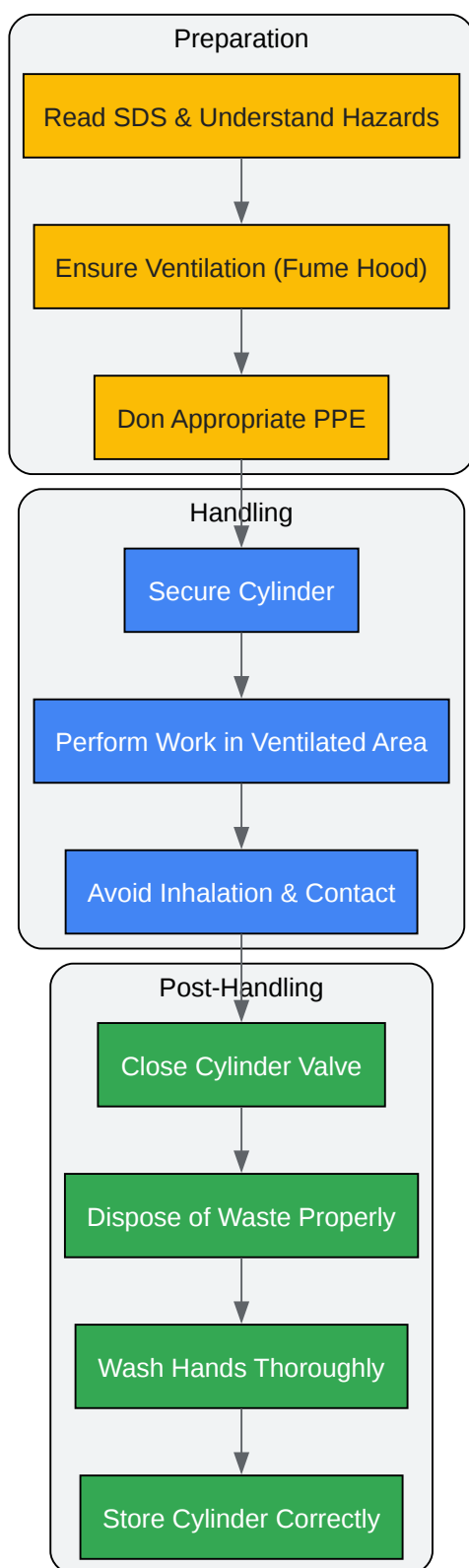
| Refractive Index | $n_{20/D}$ 1.339[2] |

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is mandatory to minimize risk.

Precautions for Safe Handling

- Only use in well-ventilated areas, such as a fume hood.[1][5][9][10]
- Do not handle until all safety precautions have been read and understood.[1]
- Avoid breathing fumes, mist, spray, or vapors.[1][5]
- Avoid contact with skin and eyes.[1][9][10]
- Wear appropriate personal protective equipment (PPE) as detailed in Section 4.[1]
- Wash hands thoroughly after handling.[1][5][10][11]
- Securely chain cylinders when in use and protect them from physical damage.[12]

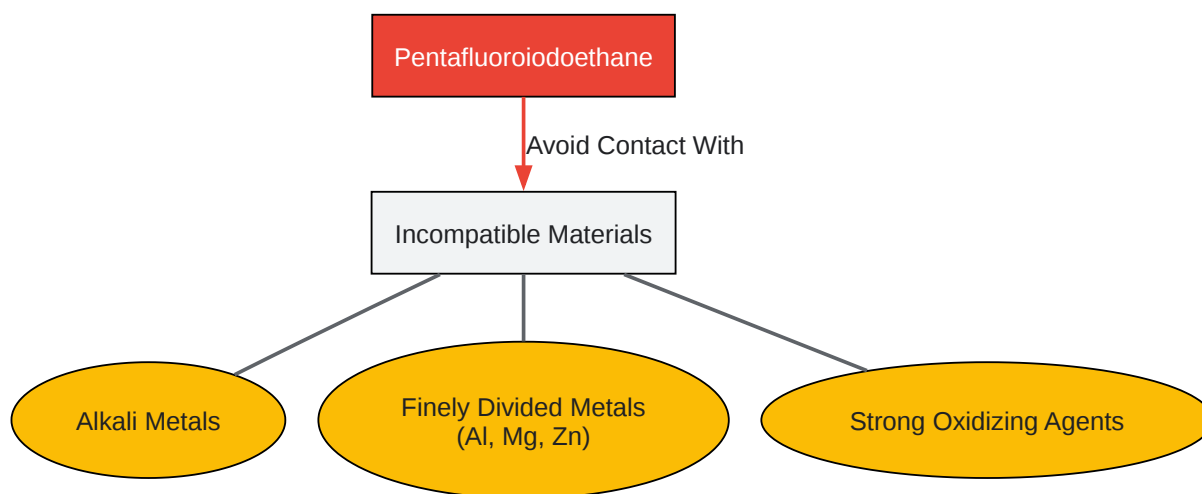


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Diagram 1: General workflow for safely handling **Pentafluoroiodoethane**.

Conditions for Safe Storage

- Store in a dry, cool, and well-ventilated area.[\[1\]](#)[\[7\]](#)[\[10\]](#)
- Keep containers tightly closed when not in use.[\[1\]](#)[\[7\]](#)[\[10\]](#)[\[11\]](#)
- Protect from sunlight and do not expose to temperatures exceeding 50°C (122°F).[\[1\]](#)[\[7\]](#)[\[11\]](#)[\[12\]](#)
- Store locked up to restrict access to authorized personnel only.[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Store away from incompatible materials.



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Diagram 2: Materials incompatible with **Pentafluoroiodoethane**.

Exposure Control and Personal Protective Equipment (PPE)

Engineering controls and PPE are essential to prevent exposure.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[1]
- Systems under pressure should be regularly checked for leaks.[12]
- Emergency eye wash fountains and safety showers must be readily available in the immediate vicinity of potential exposure.[1][12]

Personal Protective Equipment (PPE)

The selection of PPE is critical for protecting researchers from the irritant and frostbite hazards of **Pentafluoroiodoethane**.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Purpose
Eye/Face	Safety glasses with side-shields or tightly fitting safety goggles.[5][10]	Protects against splashes and gas exposure.
Skin/Hand	Chemical-resistant gloves (e.g., Nitrile).[3][5][10]	Prevents skin irritation and contact. Gloves must be inspected prior to use.[3]
Body	Protective clothing, lab coat.[5][10]	Provides a barrier against accidental contact.

| Respiratory | Required when vapors/aerosols are generated or if ventilation is inadequate. Use NIOSH-approved respirators.[3][5] | Prevents respiratory tract irritation. |

Emergency Procedures

In the event of an emergency, prompt and correct action is vital.

First-Aid Measures

Immediate medical advice should be sought in all cases of significant exposure.[1]

Table 4: First-Aid Procedures for **Pentafluoroiodoethane** Exposure

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [1][5][12]
Skin Contact	Wash the affected area with plenty of soap and water.[1][5] For frostbite or cold burns, thaw the affected area with lukewarm water; do not rub.[7][12] Remove contaminated clothing and wash it before reuse.[1][5] Seek medical attention if irritation occurs or persists.[1][5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open.[1][5][7] Remove contact lenses if present and easy to do.[1][5] Continue rinsing and seek immediate medical attention.[1][5]

| Ingestion | Due to its physical form, ingestion is unlikely.[12] If it occurs, do NOT induce vomiting. Rinse the mouth with water and seek medical attention.[1][3] |

Fire-Fighting Measures

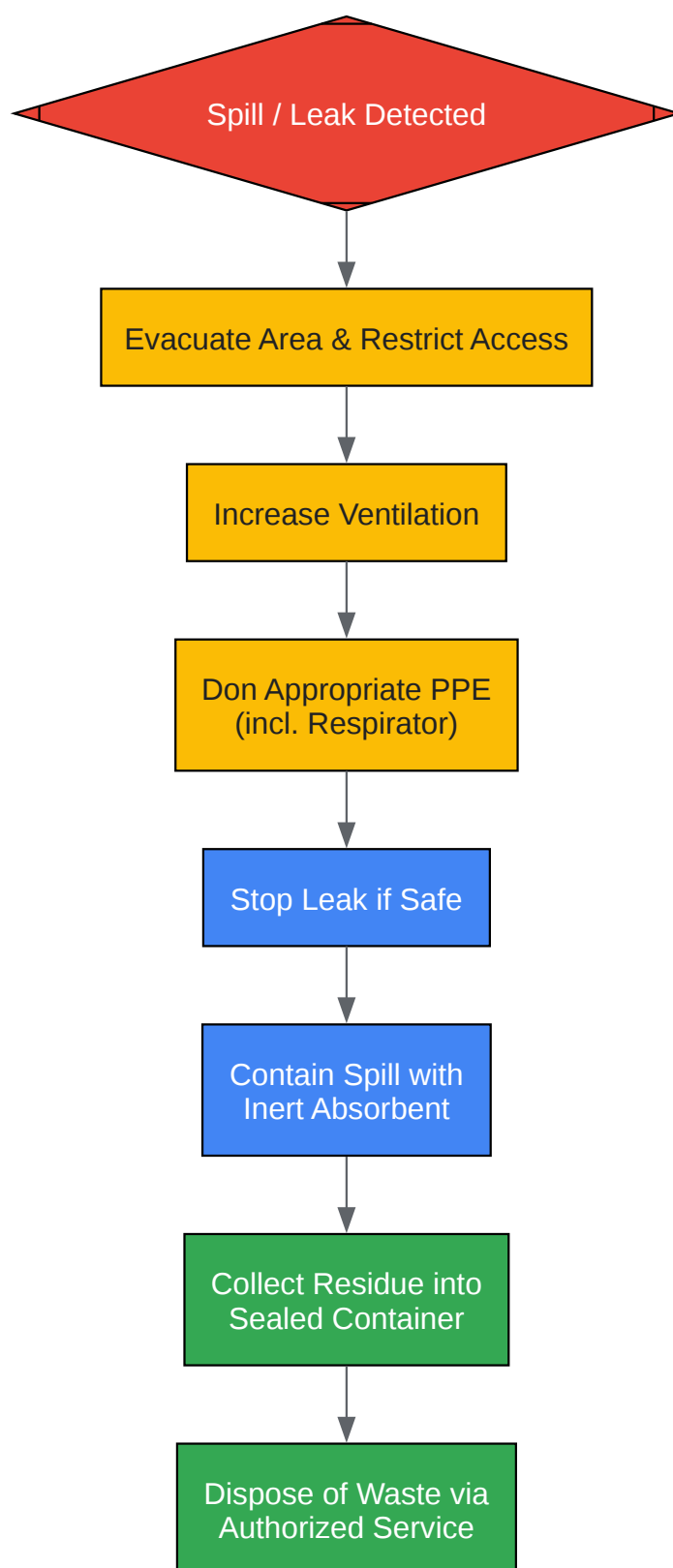
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][3][6][10]
- Specific Hazards: The primary hazard is the risk of cylinder explosion when heated.[1][2] Thermal decomposition can produce hazardous gases, including carbon oxides, hydrogen fluoride, and hydrogen iodide.[1][6][11]
- Fire-Fighter Instructions: Evacuate the area and fight the fire remotely due to the risk of explosion.[1][12] Use a water spray to cool exposed containers.[1][7][12] Firefighters must

wear gas-tight chemical protective clothing and a self-contained breathing apparatus (SCBA).[\[1\]](#)[\[6\]](#)[\[11\]](#)[\[12\]](#)

Accidental Release Measures

In case of a leak or spill, follow a structured emergency response.

- **Personal Precautions:** Evacuate all non-essential personnel from the area.[\[1\]](#)[\[12\]](#) Ensure adequate ventilation.[\[1\]](#) Do not breathe gas or vapors.[\[1\]](#) Only qualified personnel equipped with suitable protective equipment should intervene.[\[1\]](#)[\[12\]](#)
- **Environmental Precautions:** Prevent the product from entering drains or public waters.[\[1\]](#)[\[6\]](#)
- **Containment and Cleanup:** Stop the leak if it is safe to do so.[\[1\]](#)[\[7\]](#) For small spills, use a dry chemical absorbent.[\[1\]](#) Sweep or shovel the absorbent material into an appropriate container for disposal.[\[1\]](#)



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Diagram 3: Step-by-step workflow for responding to an accidental release.

Toxicological Information

The primary toxicological concerns are irritation to the skin, eyes, and respiratory system.

Table 5: Summary of Toxicological Effects

Effect	Classification / Finding
Acute Toxicity (Oral, Dermal, Inhalation)	Not classified.[1]
Skin Corrosion/Irritation	Causes skin irritation.[1]
Serious Eye Damage/Irritation	Causes serious eye irritation.[1]
Respiratory or Skin Sensitization	Not classified.[1]
Germ Cell Mutagenicity	Not classified.[1]
Carcinogenicity	Not classified.[1]
Reproductive Toxicity	Not classified.[1]
STOT – Single Exposure	May cause respiratory irritation.[1][6]
STOT – Repeated Exposure	No data available.

| Aspiration Hazard | No data available. |

Disposal Considerations

Waste material must be disposed of in accordance with all applicable federal, state, and local environmental regulations.[6]

- Contact a licensed professional waste disposal service.[3]
- Do not mix with other waste.[6]
- Pressurized gas bottles should only be disposed of when empty.
- Follow EPA guidance for the disposal of PFAS-related substances where applicable.[1]

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